Introduction: The Significance of the Piperidin-4-one Scaffold

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Compound of Interest

Compound Name:	*1-(Propylsulfonyl)piperidin-4-one*
CAS No.:	*145729-18-6*
Cat. No.:	*B178447*

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The piperidin-4-one moiety is a cornerstone in medicinal chemistry and drug discovery.[1] As a privileged scaffold, its rigid cyclic structure provides a well-defined three-dimensional orientation for appended functional groups, facilitating precise interactions with biological targets.[2] Derivatives of piperidin-4-one are integral to a wide array of pharmaceuticals, exhibiting diverse pharmacological activities including anticancer, antiviral, antimicrobial, and analgesic properties.[1][2] The secondary amine of the parent piperidin-4-one offers a versatile handle for chemical modification, allowing for the introduction of various substituents to modulate the compound's physicochemical properties and biological activity.

This guide focuses on a specific, less-documented derivative: **1-(Propylsulfonyl)piperidin-4-one**. The introduction of a propylsulfonyl group at the N1 position transforms the basic secondary amine into a neutral sulfonamide. This modification is expected to significantly alter the molecule's polarity, hydrogen bonding capacity, and metabolic stability, making it an intriguing candidate for further exploration in drug development programs. While a dedicated CAS number for this specific compound is not readily found in major chemical databases, its synthesis and properties can be confidently predicted based on established chemical principles and the extensive literature on related N-sulfonylated piperidines. This whitepaper will provide a

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comprehensive overview of its synthesis, predicted identifiers and properties, potential applications, and essential safety protocols.

Chemical Identifiers and Physicochemical Properties

While **1-(Propylsulfonyl)piperidin-4-one** is not extensively cataloged, we can define its predicted properties and list the identifiers of its essential precursor, piperidin-4-one.

Table 1: Identifiers for **1-(Propylsulfonyl)piperidin-4-one** and its Precursor

Identifier	1-(Propylsulfonyl)piperidin-4-one (Predicted)	Piperidin-4-one (Precursor)
IUPAC Name	1-(Propylsulfonyl)piperidin-4-one	Piperidin-4-one[3]
CAS Number	Not Assigned	41661-47-6[3]
Molecular Formula	$C_8H_{15}NO_3S$	C_5H_9NO[3]
Molecular Weight	205.28 g/mol	99.13 g/mol [3]
Canonical SMILES	CCCS(=O)(=O)N1CCC(=O)CC1	C1C(NC=C1)=O

Table 2: Predicted Physicochemical Properties of **1-(Propylsulfonyl)piperidin-4-one**

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Property	Predicted Value/Description	Rationale
Physical State	White to off-white solid or a viscous oil	High molecular weight and polarity compared to the precursor.
Solubility	Soluble in polar organic solvents (e.g., DCM, Chloroform, Ethyl Acetate). Limited solubility in water.	The sulfonamide group increases polarity, but the propyl chain adds lipophilicity.
pKa	Non-basic	The lone pair of the nitrogen atom is delocalized by the strongly electron-withdrawing sulfonyl group.
LogP	~0.5 - 1.5	Calculated based on the structure; reflects a moderate lipophilicity suitable for drug candidates.

Synthesis of 1-(Propylsulfonyl)piperidin-4-one

The most direct and logical synthesis of **1-(Propylsulfonyl)piperidin-4-one** involves the N-sulfonylation of piperidin-4-one with propylsulfonyl chloride. This is a standard and widely practiced reaction in organic synthesis.[4] The secondary amine of piperidin-4-one acts as a nucleophile, attacking the electrophilic sulfur atom of the sulfonyl chloride.

The reaction is typically carried out in the presence of a non-nucleophilic base, such as triethylamine (TEA) or diisopropylethylamine (DIPEA), to neutralize the hydrochloric acid generated during the reaction. The choice of an aprotic solvent like dichloromethane (DCM) or tetrahydrofuran (THF) is crucial to prevent hydrolysis of the reactive sulfonyl chloride.

Experimental Protocol: N-Sulfonylation of Piperidin-4-one

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Objective: To synthesize **1-(Propylsulfonyl)piperidin-4-one** from piperidin-4-one hydrochloride.

Materials:

- Piperidin-4-one hydrochloride (1.0 eq)
- Propylsulfonyl chloride (1.1 eq)
- Triethylamine (TEA) (2.5 eq)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for elution

Procedure:

- To a stirred suspension of piperidin-4-one hydrochloride (1.0 eq) in anhydrous DCM, add triethylamine (2.5 eq) at 0 °C under an inert atmosphere (e.g., nitrogen or argon). The initial equivalent of TEA deprotonates the hydrochloride salt to form the free base in situ, while the subsequent amount acts as an acid scavenger for the sulfonylation reaction.
- Allow the mixture to stir at 0 °C for 15-20 minutes.
- Slowly add a solution of propylsulfonyl chloride (1.1 eq) in anhydrous DCM to the reaction mixture. Maintain the temperature at 0 °C during the addition to control the exothermic reaction.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 12-18 hours, or until TLC analysis indicates the complete consumption of the starting

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material.

- Quench the reaction by adding water. Transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude residue by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent, to afford the pure **1-(Propylsulfonyl)piperidin-4-one**.

Synthesis Workflow Diagram

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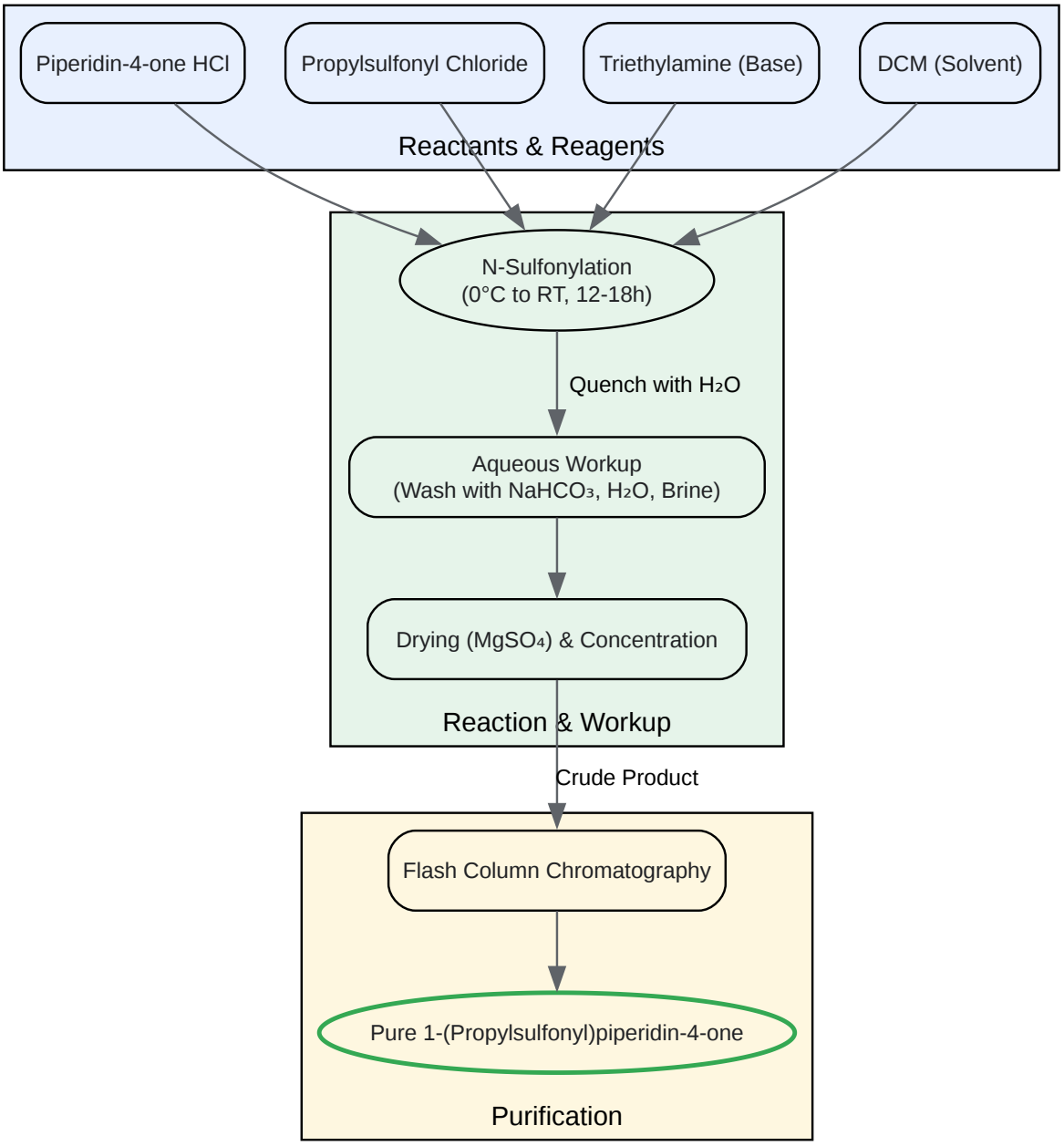

Figure 1: Synthesis of 1-(Propylsulfonyl)piperidin-4-one

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